

An In-depth Technical Guide to 2-Chloro-5-hydroxyphenylglycine (CHPG)

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Compound of Interest

Compound Name: 2-Chloro-5-hydroxyphenylglycine

Cat. No.: B062647

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Introduction

2-Chloro-5-hydroxyphenylglycine (CHPG) is a synthetic, non-proteinogenic amino acid that has garnered significant interest in the field of neuroscience. It functions as a selective and potent agonist for the metabotropic glutamate receptor 5 (mGluR5), a G-protein coupled receptor critically involved in modulating synaptic plasticity and neuronal excitability. This guide provides a comprehensive overview of the chemical properties, synthesis, pharmacology, and key experimental methodologies related to CHPG.

Chemical and Physical Properties

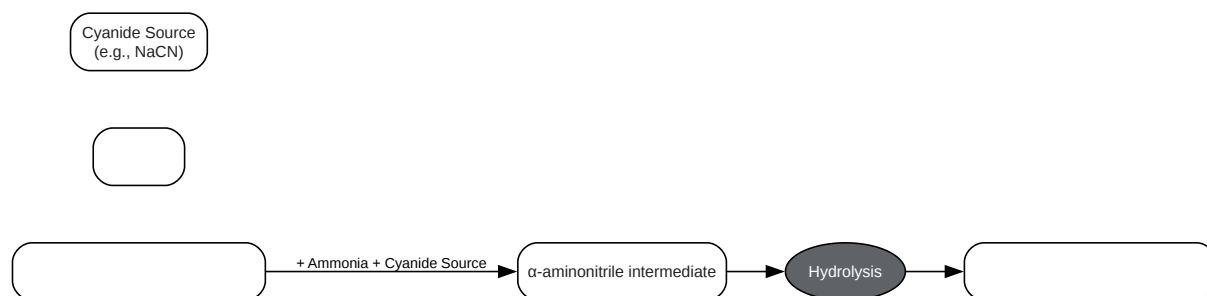
CHPG is a phenylglycine derivative with a chlorine and a hydroxyl group substitution on the phenyl ring. These modifications confer its selectivity for mGluR5.

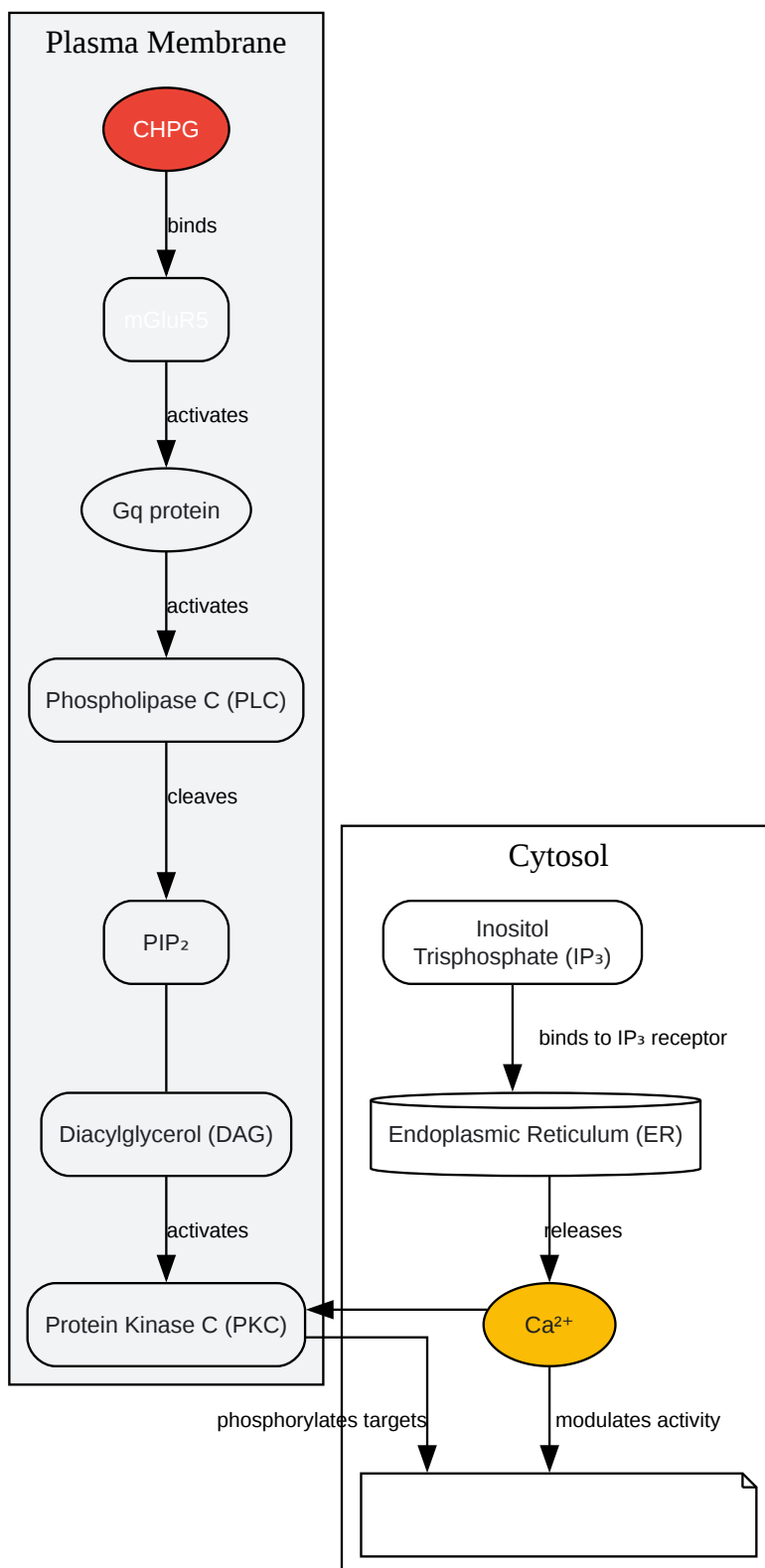
Property	Value	Source
IUPAC Name	2-amino-2-(2-chloro-5-hydroxyphenyl)acetic acid	[1]
Synonyms	(RS)-2-Chloro-5-hydroxyphenylglycine, CHPG	[1][2]
CAS Number	170846-74-9	[1]
Molecular Formula	C ₈ H ₈ ClNO ₃	[3]
Molecular Weight	201.61 g/mol	[4]
Appearance	Off-white solid	[4]
Solubility	Soluble in 1 M NaOH. Water soluble CHPG sodium salt is also available.	[3][4]
SMILES	<chem>C1=CC(=C(C=C1O)C(C(=O)O)N)Cl</chem>	[4]
InChI	InChI=1S/C8H8ClNO3/c9-6-2-1-4(11)3-5(6)7(10)8(12)13/h1-3,7,11H,10H2,(H,12,13)	[1]

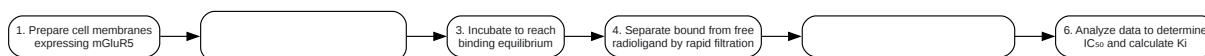
Synthesis

A detailed, publicly available, step-by-step synthesis protocol for **2-Chloro-5-hydroxyphenylglycine** is not readily found in the literature. However, a plausible synthetic route can be extrapolated from the synthesis of similar phenylglycine derivatives, such as the Strecker synthesis or variations thereof. One potential approach, based on the synthesis of 2-chlorophenylglycine, involves the reaction of 2-chloro-5-hydroxybenzaldehyde with an ammonia source and a cyanide source, followed by hydrolysis.

Proposed Synthetic Pathway:







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References

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- 2. (R,S)-2-chloro-5-hydroxyphenylglycine (CHPG) activates mGlu5, but no mGlu1, receptors expressed in CHO cells and potentiates NMDA responses in the hippocampus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. (R,S)-CHPG [(R,S)-2-Amino-2-(2-chloro-5-hydroxyphenyl)acetic acid | mGluR5 agonist | Hello Bio [hellobio.com]
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